

Commercial Suppliers of Norgestrel-d5 for Research: A Technical Guide

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Compound of Interest

Compound Name: Norgestrel-d5

Cat. No.: B1165208

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercially available **Norgestrel-d5** for research purposes. **Norgestrel-d5**, a deuterated analog of the synthetic progestin Norgestrel, is an essential tool in pharmacokinetic and metabolic studies, often utilized as an internal standard in bioanalytical assays. This guide details available suppliers, their product specifications, relevant experimental protocols, and the underlying biological pathways of Norgestrel's action.

Commercial Availability and Product Specifications

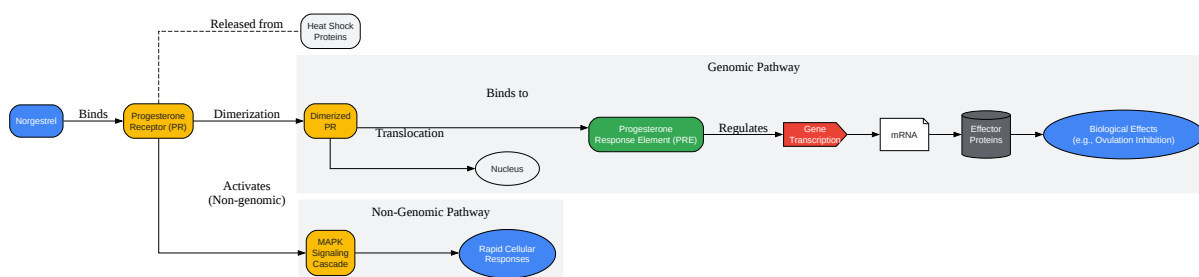
Several reputable suppliers offer **Norgestrel-d5** for research applications. The following table summarizes key quantitative data for their products. Please note that specifications and availability are subject to change, and it is recommended to contact the suppliers directly for the most current information and to request a certificate of analysis (CoA).

Supplier	Catalog Number (Example)	Chemical Purity (Typical)	Isotopic Purity (Enrichment)	Available Unit Sizes	CAS Number	Molecular Formula	Molecular Weight
Clinivex	RCL8B130778[1]	Inquire for details	Inquire for details	mg quantities [1]	2015995-56-7 (d5)	C ₂₁ H ₂₃ D ₅ O ₂	~317.48 g/mol
Santa Cruz Biotechnology	sc-212508	High Purity	Inquire for details	Inquire for details	2015995-56-7 (d5) [2]	C ₂₁ H ₂₃ D ₅ O ₂ [2]	317.48 g/mol [2]
Aquigen Bio Sciences	AQ-N011223	High-quality reference standard[3]	Inquire for details	Custom Synthesis (mg, gm, kg) [3]	2015995-56-7[3]	C ₂₁ H ₂₃ D ₅ O ₂ [3]	317.5 g/mol [3]
Pharmaffiliates	PA STI069150	High Purity	Inquire for details	Inquire for details	Not Available	C ₂₁ H ₂₃ D ₅ O ₂	317.48 g/mol
BDG Synthesis	130778	>98% (HPLC) [4]	Inquire for details	10mg, 25mg[4]	6533-00-2 (unlabeled)	C ₂₁ H ₂₃ D ₅ O ₂ [4]	317.48 g/mol [4]
MedChemExpress	HY-108499S	High Purity	Inquire for details	Inquire for details	2015995-56-7[5]	C ₂₁ H ₂₃ D ₅ O ₂	317.48 g/mol
Isotope Science / Alfa Chemistry	2015995-56-7	Research Grade	Deuterium-labeled	Inquire for details	2015995-56-7[6]	C ₂₁ H ₂₃ D ₅ O ₂	~317.48 g/mol

Mechanism of Action and Signaling Pathways

Norgestrel is a synthetic progestogen that exerts its biological effects primarily by acting as an agonist of the progesterone receptor (PR).[7] Its mechanism of action in contraception is multifaceted, involving the suppression of ovulation, thickening of cervical mucus to impede sperm penetration, and alteration of the endometrium to prevent implantation.[8][9]

The signaling pathways initiated by Norgestrel binding to the progesterone receptor can be broadly categorized into genomic and non-genomic pathways.



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Norgestrel's dual signaling pathways.

Genomic Signaling Pathway

The classical genomic pathway involves the binding of Norgestrel to the progesterone receptor in the cytoplasm, leading to the dissociation of heat shock proteins.[10] The activated receptor-ligand complex then dimerizes and translocates to the nucleus, where it binds to specific DNA

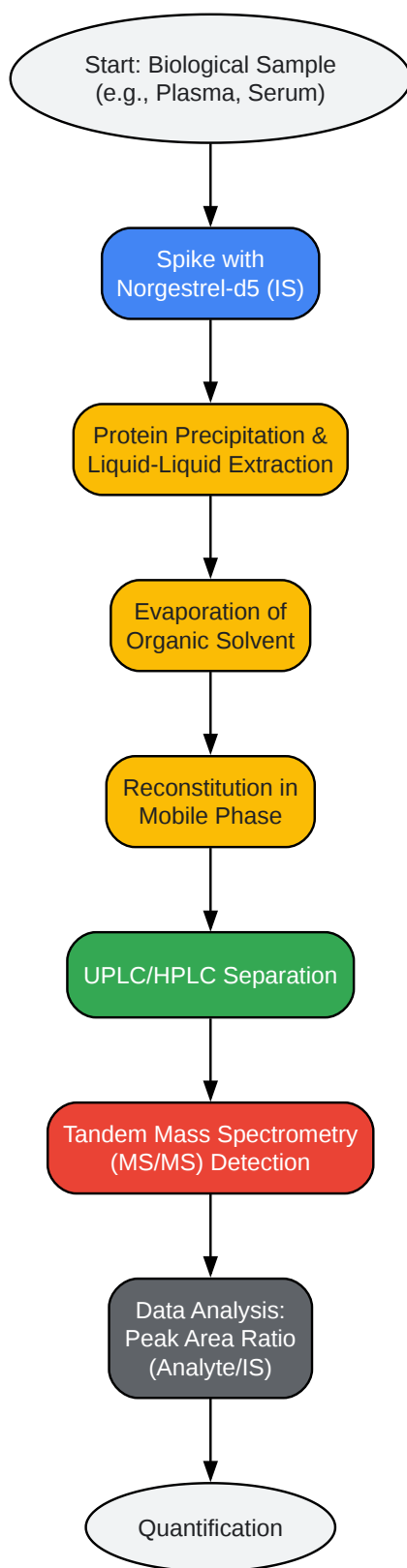
sequences known as progesterone response elements (PREs) in the promoter regions of target genes. This interaction modulates the transcription of genes involved in regulating the menstrual cycle and pregnancy.[\[10\]](#)[\[11\]](#)

Non-Genomic Signaling Pathway

In addition to the slower genomic effects, Norgestrel can also initiate rapid, non-genomic signaling events.[\[12\]](#) These are mediated by a subpopulation of progesterone receptors located at the cell membrane. Upon Norgestrel binding, these receptors can rapidly activate intracellular signaling cascades, such as the mitogen-activated protein kinase (MAPK) pathway, leading to more immediate cellular responses.[\[13\]](#)

Experimental Protocols: Use of Norgestrel-d5 as an Internal Standard

Norgestrel-d5 is predominantly used as an internal standard (IS) in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays for the quantitative analysis of Norgestrel or its active enantiomer, Levonorgestrel, in biological matrices. The following is a generalized protocol based on published methodologies.



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A typical bioanalytical workflow using **Norgestrel-d5**.

Sample Preparation

- Aliquoting: Aliquot a known volume (e.g., 100-500 μL) of the biological sample (e.g., human plasma) into a clean microcentrifuge tube.
- Internal Standard Spiking: Add a small volume of a known concentration of **Norgestrel-d5** solution in an organic solvent (e.g., methanol) to each sample, except for the blank matrix.
- Protein Precipitation: Precipitate proteins by adding a threefold volume of a cold organic solvent, such as acetonitrile or methanol. Vortex mix for 1-2 minutes.
- Centrifugation: Centrifuge the samples at high speed (e.g., 10,000 x g) for 10 minutes at 4°C to pellet the precipitated proteins.
- Supernatant Transfer: Carefully transfer the supernatant to a new tube.
- Liquid-Liquid Extraction (Optional but recommended for cleaner samples):
 - Add a water-immiscible organic solvent (e.g., methyl tert-butyl ether or ethyl acetate) to the supernatant.
 - Vortex mix vigorously for 5-10 minutes.
 - Centrifuge to separate the aqueous and organic layers.
 - Transfer the organic layer containing the analyte and internal standard to a new tube.
- Evaporation: Evaporate the organic solvent to dryness under a gentle stream of nitrogen at a controlled temperature (e.g., 40°C).
- Reconstitution: Reconstitute the dried extract in a small, known volume (e.g., 100 μL) of the mobile phase used for the LC-MS/MS analysis. Vortex to ensure complete dissolution.
- Final Centrifugation: Centrifuge the reconstituted sample to pellet any remaining particulates before transferring the supernatant to an autosampler vial for analysis.

LC-MS/MS Conditions (Example)

- Liquid Chromatography System: A high-performance or ultra-high-performance liquid chromatography (HPLC or UHPLC) system.
- Column: A reverse-phase C18 column (e.g., 50 mm x 2.1 mm, 1.8 μ m particle size).
- Mobile Phase: A gradient elution using:
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile or methanol with 0.1% formic acid.
- Flow Rate: 0.3 - 0.5 mL/min.
- Column Temperature: 40°C.
- Injection Volume: 5 - 10 μ L.
- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- Multiple Reaction Monitoring (MRM) Transitions:
 - Norgestrel: Monitor the transition from the precursor ion (m/z) to a specific product ion.
 - **Norgestrel-d5**: Monitor the corresponding transition for the deuterated internal standard, which will have a higher m/z for the precursor ion due to the deuterium labeling.
- Data Analysis: The concentration of Norgestrel in the samples is determined by calculating the peak area ratio of the analyte to the internal standard and comparing it to a calibration curve prepared with known concentrations of Norgestrel and a constant concentration of **Norgestrel-d5**.

Conclusion

Norgestrel-d5 is a critical reagent for researchers in drug development and related fields, enabling accurate and precise quantification of Norgestrel in biological systems. The selection of a suitable commercial supplier should be based on the specific requirements of the

research, including purity, isotopic enrichment, and available documentation. The provided experimental protocol offers a robust starting point for the development of bioanalytical methods, while the understanding of Norgestrel's signaling pathways provides a biological context for such studies.

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References

- 1. clinivex.com [clinivex.com]
- 2. scbt.com [scbt.com]
- 3. Norgestrel D5 | CAS No: 2015995-56-7 [aquigenbio.com]
- 4. bdg.co.nz [bdg.co.nz]
- 5. medchemexpress.com [medchemexpress.com]
- 6. isotope-science.alfa-chemistry.com [isotope-science.alfa-chemistry.com]
- 7. Norgestrel - Wikipedia [en.wikipedia.org]
- 8. What is the mechanism of Norgestrel? [synapse.patsnap.com]
- 9. What is Norgestrel used for? [synapse.patsnap.com]
- 10. Progesterone receptor signaling in the initiation of pregnancy and preservation of a healthy uterus - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Progesterone Receptor Signaling Mechanisms - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Frontiers | Progesterone Signaling Mechanisms in Brain and Behavior [frontiersin.org]
- 13. academic.oup.com [academic.oup.com]
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